

Proper Disposal of Benzyl 2-bromopropanoate: A Safety and Operational Guide

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Compound of Interest

Compound Name: **Benzyl 2-bromopropanoate**

Cat. No.: **B126160**

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This document provides essential safety and logistical information for the proper disposal of **Benzyl 2-bromopropanoate** (CAS No. 3017-53-6). Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. **Benzyl 2-bromopropanoate** is a halogenated organic compound classified with specific hazards that necessitate careful handling and disposal.

Key Chemical and Physical Properties

A comprehensive understanding of the chemical's properties is fundamental to safe handling. The following table summarizes the available quantitative data for **Benzyl 2-bromopropanoate**.

| Property | Value | Reference |
|----------------------------|--|-----------|
| Molecular Formula | C ₁₀ H ₁₁ BrO ₂ | [1] |
| Molecular Weight | 243.10 g/mol | [1][2] |
| Density | 1.410 g/cm ³ (Predicted) | [2] |
| Boiling Point | 139-141 °C | [2] |
| Flash Point | Not available | |
| Acute Toxicity (LD50/LC50) | Not available | [3] |

Hazard Identification and Safety Precautions

Benzyl 2-bromopropanoate is classified with the following hazards according to the Globally Harmonized System (GHS):

- Skin Irritation (Category 2): Causes skin irritation.[1][3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][3]
- Respiratory Irritation (Category 3): May cause respiratory irritation.[3]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[1]
- Hazardous to the Aquatic Environment (Acute Hazard, Category 1): Very toxic to aquatic life. [1]

Immediate Safety Precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[3]
- Ventilation: Handle **Benzyl 2-bromopropanoate** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[3]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[3]
- Spill Response: In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed, properly labeled container for disposal. Do not allow the chemical to enter drains or waterways.[3]

Detailed Disposal Protocol

The following step-by-step protocol outlines the proper disposal procedure for **Benzyl 2-bromopropanoate**.

1. Waste Segregation:

- **Benzyl 2-bromopropanoate** is a halogenated organic compound.

- It must be collected in a designated, separate waste container for halogenated organic waste.
- Do not mix with non-halogenated organic waste, aqueous waste, or any other incompatible chemicals.

2. Container Selection and Labeling:

- Use a chemically compatible container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure screw cap.
- The container must be in good condition and free from contamination.
- As soon as the first drop of waste is added, label the container clearly with:
 - "Hazardous Waste"
 - "**Benzyl 2-bromopropanoate**"
 - The approximate concentration and volume.
 - The associated hazard symbols (e.g., irritant, environmentally hazardous).

3. Waste Accumulation:

- Store the waste container in a designated satellite accumulation area within the laboratory.
- Keep the container tightly closed when not in use.
- Ensure secondary containment is in place to capture any potential leaks.

4. Final Disposal:

- Once the container is full or is no longer needed, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Follow all institutional, local, and national regulations for hazardous waste disposal.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Benzyl 2-bromopropanoate**.



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Caption: Disposal workflow for **Benzyl 2-bromopropanoate**.

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